Proper Disposal of Guanine-15N5: A Safety and Operations Guide

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Compound of Interest

Compound Name:	*Guanine-15N5*
Cat. No.:	*B12382927*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Guanine-15N5**, a stable isotope-labeled compound. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. While **Guanine-15N5** is not classified as a hazardous substance, proper chemical hygiene and waste management practices are mandatory.

Guanine-15N5 Safety and Physical Data

The following table summarizes the key safety and physical information for **Guanine-15N5**.

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Property	Value	Source
Chemical Name	2-amino-1,7-dihydro-6H-purin-6-one-1,3,7,9-$^{15}N_4$	[1]
CAS Number	168566-53-8	[1][2]
Molecular Formula	$C_5H_5[^{15}N]_5O$	[2]
GHS Classification	Not classified as hazardous	[1]
Physical Form	Solid	
Personal Protective Equipment (PPE)	Standard laboratory attire (lab coat, safety glasses, gloves)	
First Aid Measures	- After inhalation: Supply fresh air; consult a doctor in case of complaints.- After skin contact: Generally the product does not irritate the skin. Wash with soap and plenty of water.- After eye contact: Rinse opened eye for several minutes under running water.- After swallowing: If symptoms persist, consult a doctor.	

Guanine-15N5 Disposal Protocol

As a stable isotope-labeled compound, **Guanine-15N5** does not require the stringent disposal procedures associated with radioactive isotopes. The primary consideration for its disposal is its chemical nature. Based on the Safety Data Sheet (SDS), **Guanine-15N5** is not classified as hazardous. Therefore, its disposal should follow standard procedures for non-hazardous chemical waste, in accordance with local, state, and federal regulations.

Step-by-Step Disposal Procedure:

- Waste Identification and Segregation:

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- Label a dedicated waste container clearly as "**Guanine-15N5** Waste."
- Do not mix **Guanine-15N5** waste with radioactive waste or other hazardous chemical waste streams.

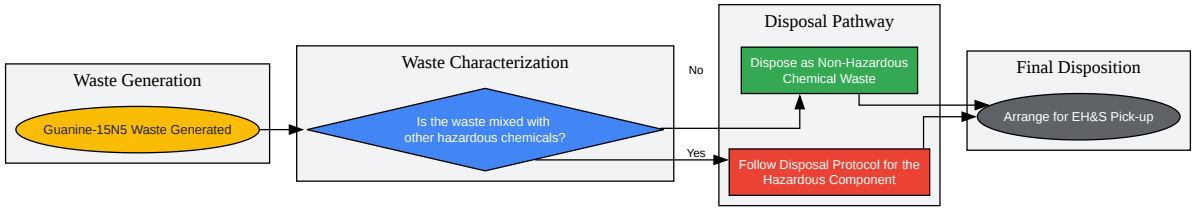
- Solid Waste Disposal:
  - Collect dry, solid **Guanine-15N5** waste, including contaminated personal protective equipment (e.g., gloves, weighing paper), in the designated, clearly labeled container.
  - Ensure the container is sealed to prevent dust formation.
- Liquid Waste Disposal:
  - If **Guanine-15N5** has been dissolved in a solvent, the disposal procedure is dictated by the hazards of the solvent.
  - Collect the solution in a compatible, sealed, and clearly labeled waste container. The label must indicate both "**Guanine-15N5**" and the name of the solvent(s).
  - Dispose of the container through your institution's chemical waste program, following the specific guidelines for the solvent used.
  - Crucially, do not discharge any **Guanine-15N5** solutions into the sewer system.
- Decontamination of Glassware and Equipment:
  - Wash contaminated glassware and equipment with an appropriate solvent (e.g., the solvent used in the experiment) to remove all traces of **Guanine-15N5**.
  - Collect the initial rinsate as chemical waste.
  - Subsequent washes with soap and water can typically be discarded down the drain, but consult your institution's Environmental Health & Safety (EH&S) office for specific guidance.
- Final Disposal:

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- Once the waste container is full, arrange for its collection by your institution's EH&S or hazardous waste management group.
- Ensure all required paperwork is completed accurately.

Guanine-15N5 Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Guanine-15N5** waste.



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